

# Application Note: Zidebactam Sodium MIC Testing by Broth Microdilution

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## Compound of Interest

Compound Name: Zidebactam sodium

CAS No.: 1706777-46-9

Cat. No.: B3323798

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Target Audience: Researchers, Clinical Microbiologists, and Drug Development Professionals

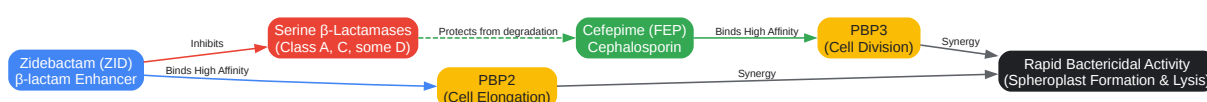
Content Focus: Mechanistic rationale, in vitro assay design, and standardized broth microdilution (BMD) protocol for Zidebactam and Cefepime-Zidebactam (WCK 5222).

## Mechanistic Rationale & Assay Design Principles

Zidebactam (ZID) is a novel bicyclo-acyl hydrazide  $\beta$ -lactam enhancer derived from a diazabicyclooctane (DBO) scaffold[1]. Unlike traditional  $\beta$ -lactamase inhibitors (e.g., tazobactam) which solely protect the partner antibiotic from enzymatic degradation, Zidebactam exhibits a dual mechanism of action[2]. It reversibly inhibits Ambler class A and C serine  $\beta$ -lactamases while simultaneously binding with exceptionally high affinity to Gram-negative penicillin-binding protein 2 (PBP2)[2].

This targeted PBP2 binding provides Zidebactam with potent intrinsic antibacterial activity against many Enterobacteriaceae and *Pseudomonas aeruginosa* isolates, functioning independently of its  $\beta$ -lactamase inhibitory properties[3].

When tested in combination with Cefepime (FEP)—a cephalosporin that targets PBP3—the two agents act synergistically[2]. The simultaneous inhibition of PBP2 (disrupting cell elongation) and PBP3 (disrupting cell division) triggers rapid spheroplast formation and bactericidal lysis[1]. Because of this complementary PBP engagement and matched pharmacokinetic/pharmacodynamic (PK/PD) profiles, Cefepime and Zidebactam are tested at a fixed 1:1 concentration ratio in standard broth microdilution assays, rather than using a fixed inhibitor concentration[2].



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Caption: Synergistic mechanism of Cefepime and Zidebactam via complementary PBP3 and PBP2 binding.

## Reference In Vitro Activity Data

To contextualize expected assay results, the table below summarizes the Minimum Inhibitory Concentration (MIC) data for the Cefepime/Zidebactam (1:1) combination against highly resistant Gram-negative phenotypes. Note that while Zidebactam lacks intrinsic activity against *Acinetobacter baumannii* (MICs >512 mg/L)[4], it still functions as a potent enhancer for Cefepime against OXA-producing strains[5].

Table 1: Comparative MIC50/90 Values (mg/L) for Cefepime/Zidebactam (1:1)

Organism Group	Resistance Phenotype	FEP/ZID (1:1) MIC50/90	Mechanistic Note
Enterobacteriaceae	CTX-M-15 (ESBL)	0.25 / 1.0	Complete restoration of FEP susceptibility[3].
Enterobacteriaceae	KPC Producers	0.25 / 1.0	ZID inhibits KPC; FEP is protected[3].
Enterobacteriaceae	MBL (VIM, IMP, NDM)	0.5 / 8.0	Synergy driven by PBP2/PBP3 binding; bypasses MBLs[3].
<i>P. aeruginosa</i>	AmpC Overexpression	4.0 / 8.0	ZID inhibits AmpC and binds Pseudomonas PBP2[3].
<i>A. baumannii</i>	OXA-23/24/58	32.0 / 32.0	ZID enhances FEP despite lacking intrinsic activity[3],[4].

## Standardized Broth Microdilution Protocol

This protocol is designed in accordance with CLSI M07 and ISO 20776-1 guidelines for antimicrobial susceptibility testing[2],[6].

## Reagents & Materials

- Media: Cation-adjusted Mueller-Hinton Broth (CAMHB).
- Antibiotics: **Zidebactam sodium** powder and Cefepime hydrochloride powder (with lot-specific Certificates of Analysis detailing purity, water content, and salt fraction).
- Consumables: 96-well U-bottom sterile microtiter plates, multichannel pipettes, sterile saline (0.85% NaCl).

## Stock Solution Preparation (Causality & Precision)

Expert Insight: Zidebactam is supplied as a sodium salt. To ensure the assay measures the active moiety accurately, you must calculate the exact weight of powder required using the lot's specific potency.

- Calculate Required Weight:
- Solubilization: Dissolve **Zidebactam sodium** in sterile distilled water to create a primary stock of 10,240 µg/mL. Prepare a corresponding Cefepime stock at 10,240 µg/mL.
- 1:1 Ratio Mixing: To create the top-concentration working stock (e.g., 128 µg/mL FEP + 128 µg/mL ZID), mix equal volumes of intermediate stocks.

## Plate Preparation

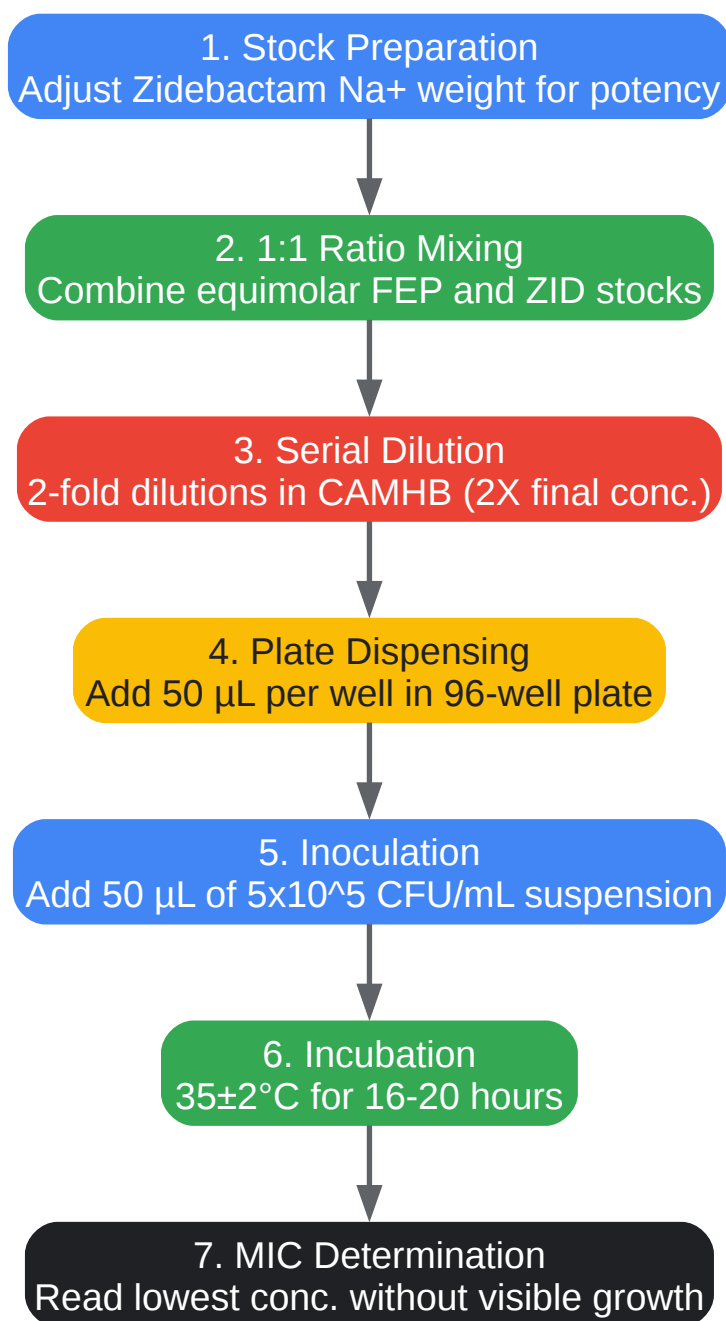
- Dispense 50 µL of CAMHB into columns 2 through 12 of the 96-well plate.
- Add 100 µL of the 2X top-concentration antibiotic mix (e.g., 256 µg/mL FEP/ZID) into column 1.
- Perform a 2-fold serial dilution by transferring 50 µL from column 1 to column 2, mixing thoroughly, and continuing through column 11. Discard 50 µL from column 11. Column 12 serves as the drug-free growth control.

## Inoculum Preparation & Dosing

- Select 3-5 well-isolated colonies from an overnight agar plate and suspend in sterile saline to match a 0.5 McFarland standard (CFU/mL).
- Dilute this suspension 1:20 in CAMHB to yield CFU/mL.
- Add 50 µL of the diluted inoculum to all wells. Causality: Adding 50 µL of inoculum to 50 µL of antibiotic solution halves the concentration of both the drug and the bacteria, yielding the final target well concentration of CFU/mL and a 1X drug concentration[2].

## Incubation & Interpretation

- Incubate plates at  $35\pm 2^{\circ}\text{C}$  for 16–20 hours in ambient air.
- Reading the MIC: The MIC is the lowest concentration of the FEP/ZID combination that completely inhibits visible bacterial growth. Expert Insight on Trailing Endpoints: Because Zidebactam inhibits PBP2, it induces the formation of osmotically fragile spheroplasts[1]. In some *E. coli* and *P. aeruginosa* isolates, this manifests as a faint haze or "trailing" growth near the MIC endpoint. Read the MIC at the well where a significant, abrupt reduction in biomass occurs, disregarding pinpoint hazes caused by unlysed spheroplasts.



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Caption: Standard 96-well broth microdilution workflow for Cefepime-Zidebactam 1:1 ratio testing.

## Assay Self-Validation & Quality Control

To ensure the protocol operates as a self-validating system, the following internal controls must be strictly maintained[6]:

- **Inoculum Verification:** Immediately after plate inoculation, remove 10  $\mu$ L from the positive growth control well, dilute 1:100 in saline, and plate 10  $\mu$ L onto an agar plate. Following incubation, the presence of ~50 colonies validates the target

CFU/mL starting inoculum.

- **Sterility Control:** Dedicate at least two wells per plate to uninoculated CAMHB to verify media sterility.
- **Reference QC Strains:** Test the following CLSI-recommended strains daily to ensure combination MICs fall within acceptable ranges[6]:
  - *Escherichia coli* ATCC 25922
  - *Klebsiella pneumoniae* ATCC 700603
  - *Pseudomonas aeruginosa* ATCC 27853

## References

- Title: Cefepime Combined with Late-Generation  $\beta$ -Lactamase Inhibitors: Mechanisms of Action, In Vitro Activity, PK/PD Characteristics, Clinical Evidence and Resistance Mechanisms Source: MDPI URL
- Title: WCK 5222 (cefepime/zidebactam)
- Title: WCK 5107 (Zidebactam)
- Source: Antimicrobial Agents and Chemotherapy (ASM Journals)
- Title: WCK 5222 (Cefepime-Zidebactam)
- Source: Antimicrobial Agents and Chemotherapy (ASM Journals)

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## Sources

- [1. WCK 5107 \(Zidebactam\) and WCK 5153 Are Novel Inhibitors of PBP2 Showing Potent “ \$\beta\$ -Lactam Enhancer” Activity against \*Pseudomonas aeruginosa\*, Including Multidrug-Resistant](#)

[Metallo- \$\beta\$ -Lactamase-Producing High-Risk Clones - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. mdpi.com \[mdpi.com\]](#)
- [3. academic.oup.com \[academic.oup.com\]](#)
- [4. journals.asm.org \[journals.asm.org\]](#)
- [5. journals.asm.org \[journals.asm.org\]](#)
- [6. jmilabs.com \[jmilabs.com\]](#)
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